

Physical properties of 4-(2,2,2-Trifluoroacetyl)benzonitrile (melting point, solubility)

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Compound of Interest

Compound Name: **4-(2,2,2-Trifluoroacetyl)benzonitrile**

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Technical Guide: Physical Properties of 4-(2,2,2-Trifluoroacetyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **4-(2,2,2-Trifluoroacetyl)benzonitrile**, a compound of interest in chemical synthesis and drug discovery. Due to its reactive trifluoroacetyl and nitrile functional groups, this molecule serves as a versatile building block for more complex chemical entities. This document summarizes its key physical characteristics and outlines standard experimental protocols for their determination.

Core Physical Properties

The physical properties of **4-(2,2,2-Trifluoroacetyl)benzonitrile** are crucial for its handling, storage, and application in synthetic chemistry. Below is a summary of the available data.

Property	Value	Source(s)
Appearance	Typically a solid	[1]
Molecular Formula	C ₉ H ₄ F ₃ NO	N/A
Molecular Weight	201.13 g/mol	[1]
Melting Point	Data may vary; requires verification from literature for specific batches.	[1]
Solubility in Water	Low solubility.	[1]
Solubility in Organic Solvents	Soluble in common organic solvents such as dichloromethane.	[1]

Experimental Protocols

Precise determination of the physical properties of a compound like **4-(2,2,2-Trifluoroacetyl)benzonitrile** is fundamental for its reliable use in research and development. The following are detailed methodologies for key experiments.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically suggests a high-purity compound, whereas a broad melting range often indicates the presence of impurities.

Methodology:

- Sample Preparation: A small amount of the crystalline **4-(2,2,2-Trifluoroacetyl)benzonitrile** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block and a calibrated thermometer or an automated detection system.
- Heating and Observation: The sample is heated at a controlled rate. A preliminary rapid heating can be performed to determine an approximate melting range. Subsequently, a new

sample is heated slowly (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.

- Data Recording: The temperature at which the first liquid droplet appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point.

Solubility Determination

Understanding the solubility of a compound in various solvents is essential for reaction setup, purification (e.g., crystallization and chromatography), and formulation.

Methodology:

- Solvent Selection: A range of solvents of varying polarities (e.g., water, ethanol, dichloromethane, hexane) are selected for the solubility tests.
- Sample Preparation: A pre-weighed amount of **4-(2,2,2-Trifluoroacetyl)benzonitrile** (e.g., 10 mg) is placed into a series of vials.
- Solvent Addition and Observation: A measured volume of a selected solvent (e.g., 1 mL) is added to a vial. The mixture is agitated (e.g., by vortexing or stirring) for a set period at a controlled temperature. Visual observation is used to determine if the solid has completely dissolved.
- Quantitative Analysis (Optional): For a more precise measurement, the saturated solution can be filtered to remove any undissolved solid. The concentration of the dissolved compound in the filtrate can then be determined using an analytical technique such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC). The solubility is then typically expressed in units of g/L or mol/L.

Visualizations

To aid in the conceptualization of the processes involved in working with chemical compounds like **4-(2,2,2-Trifluoroacetyl)benzonitrile**, the following diagrams illustrate a general experimental workflow.



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Caption: General experimental workflow for the synthesis and purification of a chemical compound.

This guide serves as a foundational resource for professionals working with **4-(2,2,2-Trifluoroacetyl)benzonitrile**. For specific applications, it is always recommended to consult peer-reviewed literature and material safety data sheets.

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References

- 1. 4-(2,2,2-Trifluoroacetyl)Benzonitrile Supplier & Manufacturer China | CAS 349-76-8 | Properties, Safety Data, Price & Application [nj-finechem.com]
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